

Introduction: The Critical Role of Stoichiometry in Salt Form Selection

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Compound of Interest

Compound Name: *1,6-Hexanediamine, 4-methylbenzenesulfonate*

CAS No.: *21915-70-8*

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In pharmaceutical development, the selection of an appropriate salt form for an active pharmaceutical ingredient (API) is a pivotal decision that profoundly influences the drug's performance, stability, and manufacturability.^{[1][2]} The reaction of a basic API with an acidic counterion can yield salts with varying stoichiometric ratios, each possessing a unique solid-state and physicochemical profile. This guide focuses on the salts derived from Hexamethylenediamine (HMDA), a difunctional aliphatic amine, and p-toluenesulfonic acid (TsOH), a strong organic acid.

HMDA presents two basic primary amine functional groups, allowing for the formation of at least two distinct tosylate salts: a 1:1 monotosylate and a 1:2 ditosylate. The choice between these stoichiometries is not trivial; it dictates properties ranging from aqueous solubility and hygroscopicity to thermal stability and crystal structure. For researchers, scientists, and drug development professionals, understanding the fundamental differences between these salt forms is essential for designing a robust and effective drug product. This document provides a comprehensive exploration of the core chemical principles, synthesis methodologies, characterization techniques, and strategic implications associated with HMDA tosylate 1:1 and 1:2 salts.

Part 1: The Fundamentals of Salt Stoichiometry

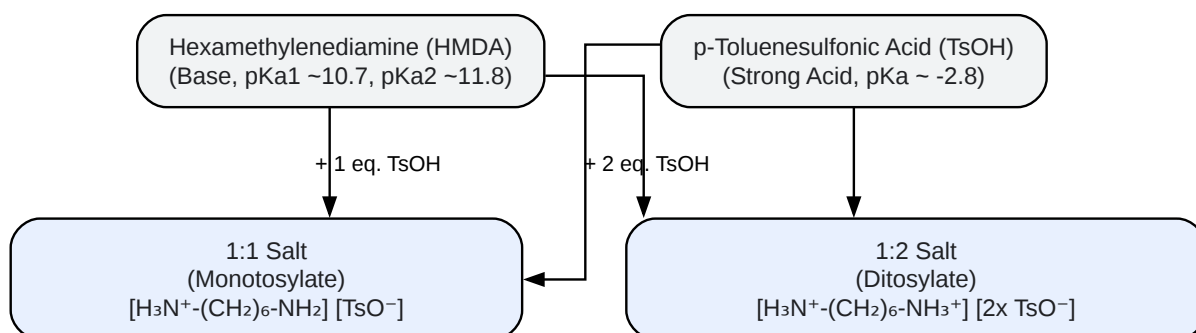
The formation and stability of a salt are governed by the acid-base chemistry between the API and the counterion, specifically the difference in their pKa values.[2][3]

- Hexamethylenediamine (HMDA): As a diamine, HMDA has two basic centers, each capable of accepting a proton. Its pKa values are approximately 10.7 and 11.8.[4][5][6][7]
- p-Toluenesulfonic Acid (TsOH): This is a strong organic acid with a pKa of approximately -2.8, making it a potent proton donor.[8][9][10]

The significant difference ($\Delta pK_a > 10$) between the pKa of TsOH and both pKa values of HMDA ensures that proton transfer will be complete, leading to the formation of stable ionic salts rather than co-crystals.[3] The stoichiometry of the resulting salt is determined by the molar ratio of the acid and base used during the reaction.

- 1:1 Salt (Monotosylate): One mole of TsOH reacts with one mole of HMDA, protonating one of the amine groups. The resulting salt has one protonated ammonium cation and one unprotonated primary amine.
- 1:2 Salt (Ditosylate): Two moles of TsOH react with one mole of HMDA, protonating both amine groups to form a dication.

The choice of stoichiometry directly impacts the overall charge, polarity, and hydrogen bonding potential of the resulting molecule, which in turn governs its macroscopic properties.



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Caption: Acid-base reaction pathways for forming 1:1 and 1:2 HMDA tosylate salts.

Part 2: Synthesis and Crystallization Protocols

The synthesis of a specific salt stoichiometry requires precise control over reaction conditions, particularly the molar ratio of reactants. The following protocols are designed to be self-validating by ensuring the conditions favor the formation of the desired product.

Experimental Protocol: Synthesis of HMDA Monotosylate (1:1 Salt)

Objective: To synthesize the 1:1 salt by reacting equimolar amounts of HMDA and TsOH.

Methodology:

- **Dissolution:** Dissolve 1.00 g of Hexamethylenediamine (8.61 mmol) in 20 mL of isopropanol (IPA) with gentle warming (approx. 40°C) and stirring in a clean reaction vessel.
- **Acid Addition:** In a separate vessel, dissolve 1.64 g of p-Toluenesulfonic acid monohydrate (8.61 mmol, 1.0 eq.) in 15 mL of IPA.
- **Reaction:** Add the TsOH solution dropwise to the stirring HMDA solution over 15-20 minutes at 40°C. Causality: Slow addition prevents localized excess of acid which could lead to the formation of the 1:2 salt.
- **Crystallization:** Upon completion of the addition, reduce the heat and allow the mixture to cool slowly to room temperature. Continue stirring for 2-4 hours. Further cooling to 0-5°C can be employed to maximize yield. Causality: Slow cooling promotes the formation of larger, more ordered crystals, which are easier to filter and typically have higher purity.
- **Isolation:** Collect the resulting precipitate by vacuum filtration.
- **Washing:** Wash the filter cake with a small amount of cold IPA (2 x 5 mL) to remove any unreacted starting materials. Causality: Using a cold solvent minimizes the dissolution of the desired salt product during washing.
- **Drying:** Dry the solid product under vacuum at 40-50°C to a constant weight.

- Characterization: Confirm stoichiometry and purity using ^1H NMR, XRPD, and DSC.

Experimental Protocol: Synthesis of HMDA Ditosylate (1:2 Salt)

Objective: To synthesize the 1:2 salt using a molar excess of TsOH.

Methodology:

- Dissolution: Dissolve 1.00 g of Hexamethylenediamine (8.61 mmol) in 30 mL of ethanol with gentle warming and stirring. Causality: A more polar solvent like ethanol is chosen to accommodate the higher polarity and expected better solubility of the 1:2 salt.
- Acid Addition: In a separate vessel, dissolve 3.28 g of p-Toluenesulfonic acid monohydrate (17.22 mmol, 2.0 eq.) in 20 mL of ethanol.
- Reaction: Add the TsOH solution dropwise to the stirring HMDA solution over 20-30 minutes. An exotherm may be observed.
- Crystallization: After the addition is complete, stir the mixture at room temperature for 2-4 hours to ensure complete reaction and precipitation.
- Isolation: Collect the white precipitate by vacuum filtration.
- Washing: Wash the filter cake with cold ethanol (2 x 10 mL).
- Drying: Dry the solid under vacuum at 50°C to a constant weight.
- Characterization: Confirm stoichiometry and purity using ^1H NMR, XRPD, and DSC.

Caption: General experimental workflow for the synthesis of HMDA tosylate salts.

Part 3: Physicochemical Characterization and Critical Differences

The 1:1 and 1:2 salts are distinct chemical entities and will exhibit different physicochemical properties. A thorough characterization using orthogonal analytical techniques is crucial to

confirm the identity and understand the behavior of each form.[11]

Property	HMDA Tosylate (1:1)	HMDA Tosylate (1:2)	Rationale & Causality
Stoichiometry	1 mole HMDA : 1 mole TsOH	1 mole HMDA : 2 moles TsOH	Determined by the molar ratio of reactants used in synthesis.
Molecular Weight	288.42 g/mol	460.62 g/mol	The 1:2 salt incorporates an additional tosylate counterion.
Aqueous Solubility	Moderate	High	The 1:2 salt is a dication with two ionic centers, leading to stronger interactions with polar water molecules and thus higher expected solubility. [1] [12]
pH of Solution	Weakly Basic to Neutral	Acidic	The 1:1 salt has a free basic amine group. The 1:2 salt is the salt of a weak base and a strong acid, and its solution will be acidic due to the hydrolysis of the ammonium ions.

Hygroscopicity	Low to Moderate	Moderate to High	Increased ionicity and number of potential hydrogen bond donors/acceptors in the 1:2 salt typically lead to greater water uptake from the atmosphere. [13] [14]
Melting Point (Tm)	Distinct Tm	Distinct, likely different Tm	The salts have different crystal lattice structures and energies, resulting in unique melting points. The 1:2 salt may have a higher melting point due to stronger ionic interactions.
¹ H NMR	Integral ratio of HMDA protons to tosyl methyl protons is ~1:1.	Integral ratio of HMDA protons to tosyl methyl protons is ~1:2.	¹ H NMR is a definitive method for confirming the stoichiometric ratio in the final isolated salt. [14]
XRPD Pattern	Unique crystalline pattern	Unique crystalline pattern	As different chemical entities, the 1:1 and 1:2 salts will pack into different crystal lattices, each producing a distinct X-ray diffraction fingerprint.

Key Analytical Techniques

- ¹H NMR Spectroscopy: This is the primary technique to confirm stoichiometry. By integrating the signals corresponding to the protons of HMDA (e.g., the α-methylene protons next to the

nitrogen) and the characteristic methyl protons of the tosylate group (~2.3 ppm), the molar ratio can be definitively determined.

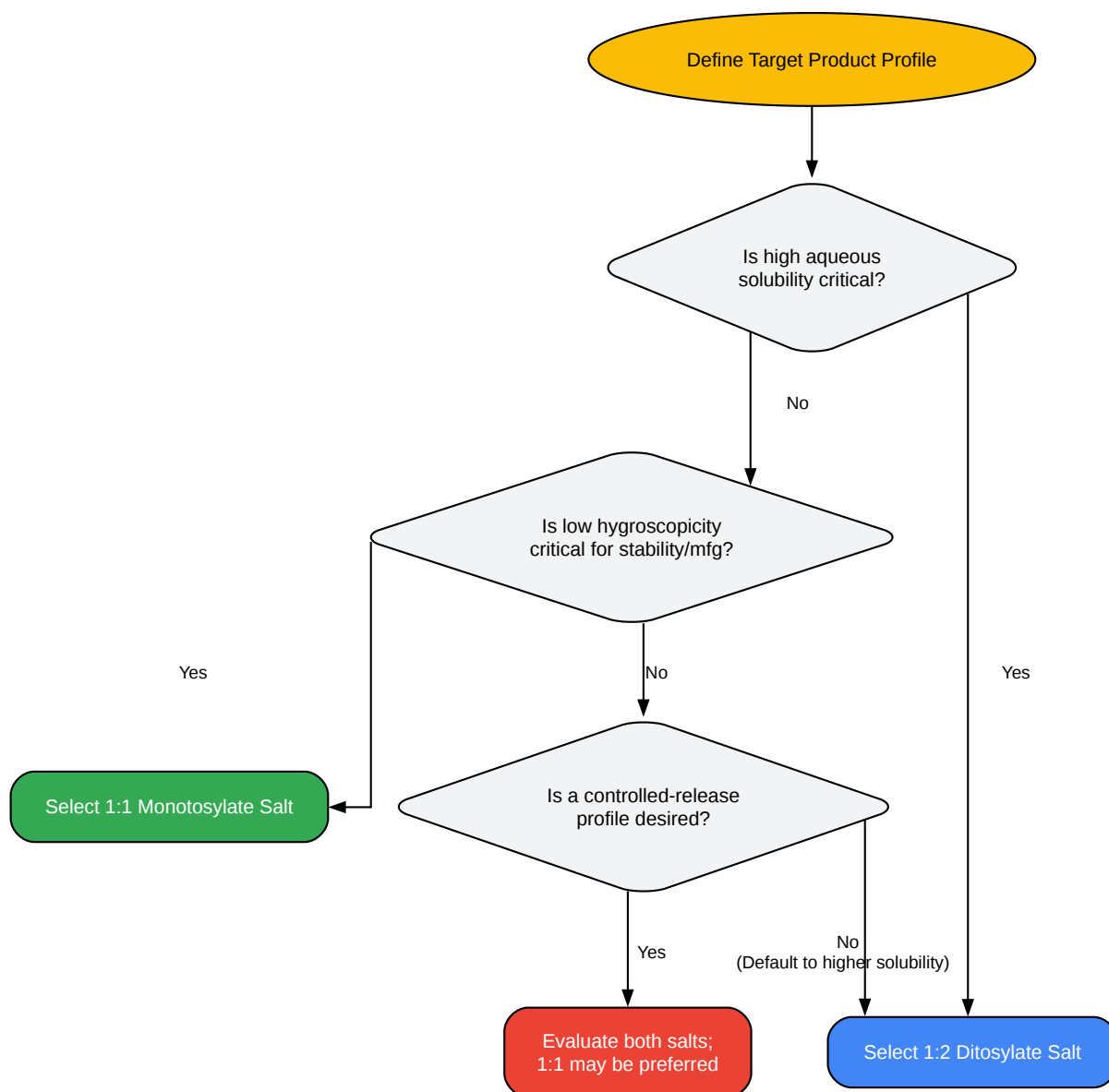
- **X-Ray Powder Diffraction (XRPD):** XRPD is essential for confirming the solid form. Each crystalline salt will produce a unique diffraction pattern. The absence of sharp peaks would indicate an amorphous material, which has different stability and handling properties.[\[15\]](#)
- **Differential Scanning Calorimetry (DSC):** DSC is used to determine the melting point and assess thermal stability. A sharp endotherm is indicative of a crystalline material's melting point.
- **Dynamic Vapor Sorption (DVS):** DVS quantitatively measures hygroscopicity by exposing the sample to varying relative humidity (RH) levels and measuring the corresponding change in mass. This data is critical for assessing storage and handling requirements.

Part 4: Implications for Drug Development

The selection between the 1:1 and 1:2 salt forms is a strategic decision based on the target product profile. The distinct properties of each salt directly impact formulation design, manufacturing processes, and clinical performance.[\[16\]](#)

- **Improving Solubility and Bioavailability:** For a poorly soluble API, forming a salt is a primary strategy to enhance solubility and dissolution rate.[\[1\]](#)
 - The 1:2 salt, with its expected higher aqueous solubility, would be the preferred choice for applications requiring rapid dissolution and absorption, such as immediate-release oral tablets or parenteral (injectable) formulations.
- **Controlling Hygroscopicity and Stability:** Hygroscopicity is a major challenge in drug manufacturing, as water uptake can lead to physical instability (e.g., deliquescence, crystal form changes) and chemical degradation.[\[1\]](#)
 - The 1:1 salt, being less ionic, is anticipated to be less hygroscopic. If the API's solubility is already sufficient, or if stability and handling are the primary concerns, the 1:1 salt would be a more robust choice, simplifying manufacturing and improving shelf life.

- Enabling Different Dosage Forms: The choice of salt can enable or preclude certain formulation strategies.
 - A highly soluble 1:2 salt is ideal for high-concentration liquid formulations.
 - A less soluble 1:1 salt might be investigated for modified-release formulations where a slower dissolution rate is desirable.[\[1\]](#)



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Caption: Decision tree for selecting between 1:1 and 1:2 HMDA tosylate salts.

Conclusion

The difference between HMDA tosylate 1:1 and 1:2 salts extends far beyond a simple molar ratio. It represents a fundamental divergence in physicochemical properties that has profound consequences for drug development. The 1:2 ditosylate salt is characterized by its higher degree of ionization, leading to greater expected aqueous solubility but also a higher risk of hygroscopicity. Conversely, the 1:1 monotosylate offers a more moderate profile, potentially providing a better balance of solubility, stability, and manufacturability. The ultimate choice depends on a rationally designed screening process, guided by a clear understanding of the desired attributes of the final drug product. By leveraging the principles and methodologies outlined in this guide, researchers can make informed decisions, mitigating risks and accelerating the path to a successful pharmaceutical formulation.

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